

# Application Notes and Protocols: 2-Acetyl-3-ethylpyrazine as a Fragrance Ingredient

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## Compound of Interest

Compound Name: 2-Acetyl-3-ethylpyrazine

Cat. No.: B160245

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## Introduction

**2-Acetyl-3-ethylpyrazine** is a heterocyclic aromatic compound that has garnered significant interest in the fragrance and flavor industries.[1][2] Its distinct olfactive profile, characterized by nutty, earthy, and roasted notes, makes it a valuable ingredient in the creation of complex and appealing scents.[1] This document provides detailed application notes and experimental protocols for the evaluation and use of **2-Acetyl-3-ethylpyrazine** as a fragrance ingredient.

## Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **2-Acetyl-3-ethylpyrazine** is essential for its effective application in fragrance formulations.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O	[1]
Molecular Weight	150.18 g/mol	[1]
CAS Number	32974-92-8	[1]
Appearance	Pale yellow to yellow clear liquid	[3]
Odor Profile	Nutty, earthy, roasted, cocoa, musty, woody	[1]
Boiling Point	220-221 °C at 760 mmHg; 54-56 °C at 1 mmHg	[3]
Vapor Pressure	0.026 mmHg @ 25 °C (estimated)	[3]
Refractive Index	1.512 - 1.516 @ 20 °C	[3]
Specific Gravity	1.077 - 1.081 @ 25 °C	[3]
Solubility	Soluble in alcohol and water	[3]

## Olfactive Profile and Applications

**2-Acetyl-3-ethylpyrazine** possesses a powerful and multifaceted aroma. Its primary scent characteristics are nutty and earthy, with undertones of cocoa and roasted notes.[1] This profile makes it a versatile ingredient in perfumery, particularly in gourmand, oriental, and woody fragrance families. It can be used to add warmth, depth, and a savory complexity to fragrance compositions.[2]

A patent for **2-acetyl-3-ethylpyrazine** highlights its utility in altering the aroma characteristics of a perfume composition by highlighting or moderating the olfactory reaction of other ingredients.[4] The patent suggests that perfume compositions containing as little as 2% of this compound can be effective, with the amount ranging up to 50% or higher depending on the desired effect.[4]

## Experimental Protocols

### Gas Chromatography-Olfactometry (GC-O) for Odor Profile Analysis

GC-O is a crucial technique for characterizing the specific odor contribution of individual volatile compounds within a complex mixture.

Objective: To identify and describe the specific odor character of **2-Acetyl-3-ethylpyrazine**.

Materials:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).
- Appropriate GC column (e.g., non-polar or medium-polarity).
- Helium as carrier gas.
- **2-Acetyl-3-ethylpyrazine** standard solution (e.g., 0.1% in ethanol).
- Trained sensory panelists.

Protocol:

- Sample Preparation: Prepare a dilution of **2-Acetyl-3-ethylpyrazine** in a suitable solvent like ethanol.
- GC-FID Analysis: Inject an aliquot of the sample into the GC-FID system to determine the retention time of the compound.
- GC-O Analysis:
  - The GC effluent is split between the FID and the ODP.
  - A trained panelist sniffs the effluent from the ODP and records the perceived odor, its intensity, and the time at which it is detected.

- The retention time from the FID is correlated with the sensory data from the ODP to identify the odor character of the **2-Acetyl-3-ethylpyrazine** peak.
- Data Analysis: Compile the odor descriptors and intensity ratings from multiple panelists to create a comprehensive olfactive profile.

## Sensory Panel Evaluation of Fragrance Formulations

This protocol outlines the methodology for assessing the impact of **2-Acetyl-3-ethylpyrazine** on a finished fragrance.

Objective: To evaluate the effect of **2-Acetyl-3-ethylpyrazine** on the overall aroma of a fragrance blend.

Materials:

- Base fragrance formulation.
- **2-Acetyl-3-ethylpyrazine**.
- Ethanol (perfumer's grade).
- Glass beakers and stirring rods.
- Smelling strips.
- Trained sensory panel.

Protocol:

- Formulation:
  - Prepare a control fragrance formulation (without **2-Acetyl-3-ethylpyrazine**).
  - Prepare several test formulations with varying concentrations of **2-Acetyl-3-ethylpyrazine** (e.g., 0.1%, 0.5%, 1.0%).
- Evaluation:

- Dip smelling strips into each formulation and allow the solvent to evaporate for a few seconds.
- Present the smelling strips to the sensory panel in a randomized and blind manner.
- Panelists evaluate and score the fragrances based on predefined attributes (e.g., nuttiness, warmth, overall appeal, intensity).
- Data Analysis: Analyze the sensory data statistically to determine the significance of the differences between the control and test formulations.

## Safety Assessment

**2-Acetyl-3-ethylpyrazine** has been granted GRAS (Generally Recognized as Safe) status for its use as a flavoring agent by the Flavor and Extract Manufacturers Association (FEMA), with the designation FEMA 3250. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has also evaluated this substance and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".<sup>[5]</sup>

While a specific RIFM (Research Institute for Fragrance Materials) safety assessment for **2-Acetyl-3-ethylpyrazine** was not found, a safety assessment for the closely related 2-Acetyl-3-methylpyrazine is available. This assessment can provide some insights, but a direct evaluation is always preferable.

## Skin Sensitization Potential

Assessing the skin sensitization potential is a critical step in the safety evaluation of any new fragrance ingredient. Modern approaches focus on in vitro and in chemico methods to reduce animal testing.

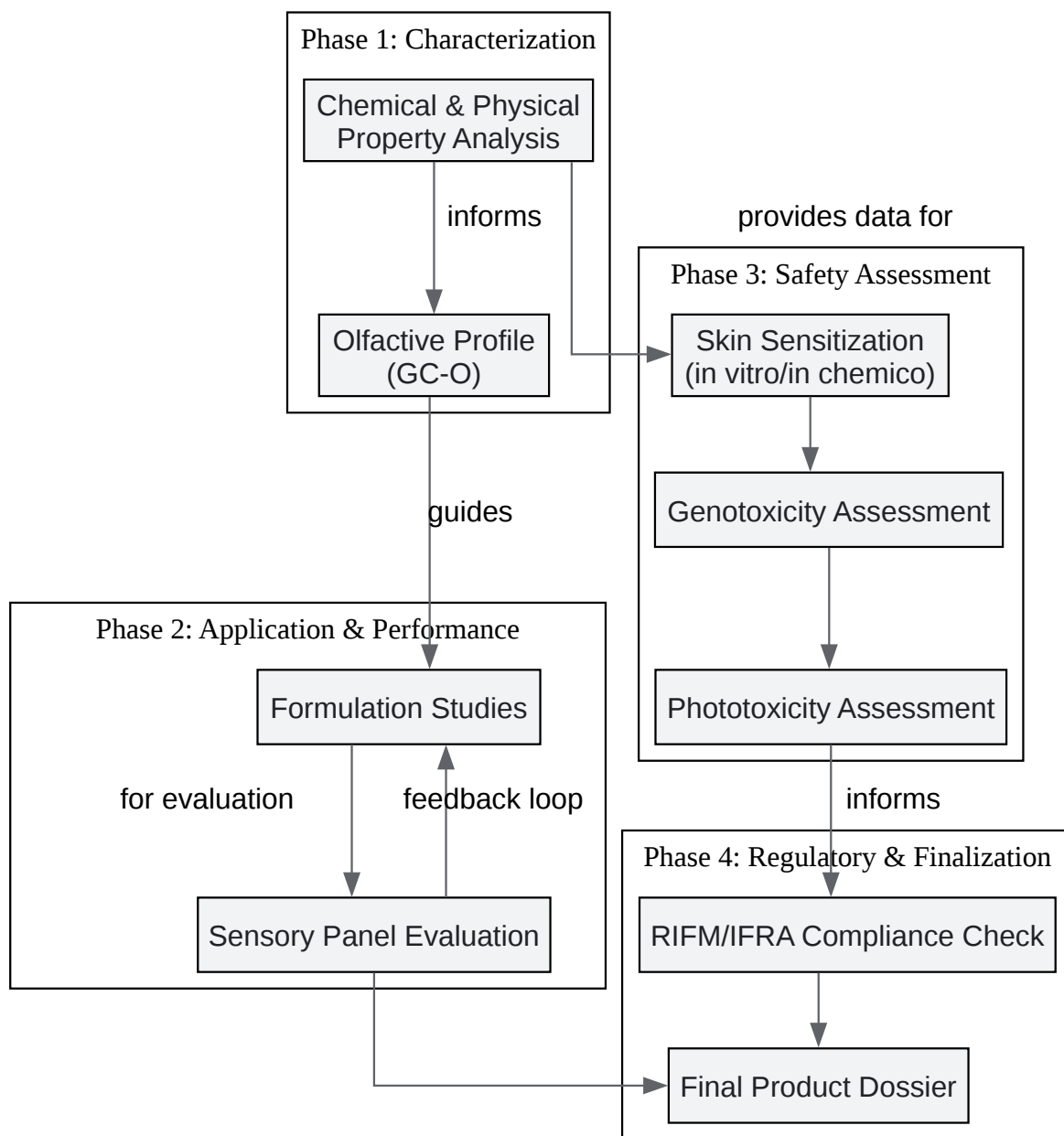
Recommended Assay: Direct Peptide Reactivity Assay (DPRA) and/or KeratinoSens™ assay. These are part of the OECD-approved non-animal testing strategies for skin sensitization.

Protocol (Conceptual Overview):

- DPRA: This in chemico method assesses the reactivity of the test chemical with synthetic peptides containing cysteine and lysine. The depletion of these peptides is measured by HPLC, and the depletion percentage is used to classify the sensitization potential.

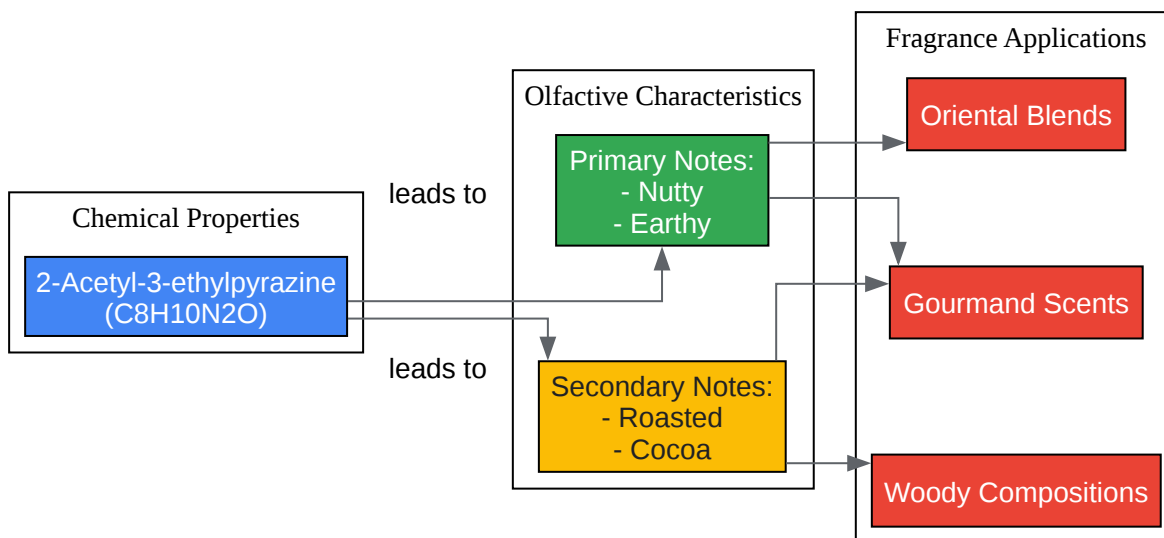
- KeratinoSens™: This in vitro assay uses a human keratinocyte cell line containing a luciferase gene under the control of a promoter that is responsive to the activation of the Keap1-Nrf2-ARE pathway, a key event in skin sensitization. An increase in luciferase expression indicates a positive result.

## Diagrams



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Caption: Workflow for the evaluation of a new fragrance ingredient.



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Caption: Contribution of chemical properties to fragrance applications.

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